Optimizing reaction conditions for phenylacetanilide formation

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Compound of Interest

Compound Name:	*3'-Trifluoromethyl-2-phenylacetanilide*
CAS No.:	*1939-21-5*
Cat. No.:	*B154819*

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Technical Support Center: Phenylacetanilide Synthesis

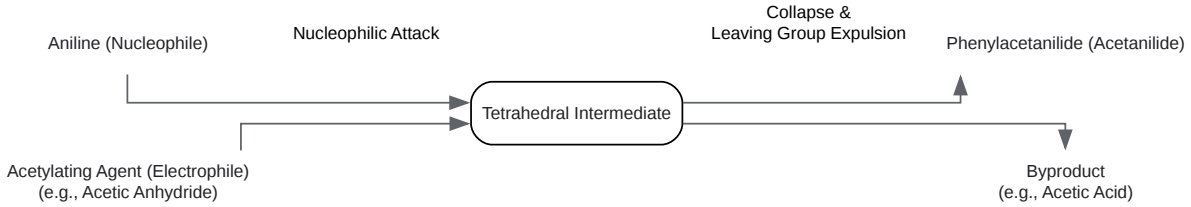
Welcome to the technical support center for the synthesis of phenylacetanilide (also known as acetanilide). This guide is designed for researchers, chemists, and drug development professionals to provide in-depth, field-proven insights into optimizing reaction conditions and troubleshooting common experimental hurdles. Our focus is on the causality behind protocol choices to empower you with a robust, self-validating experimental design.

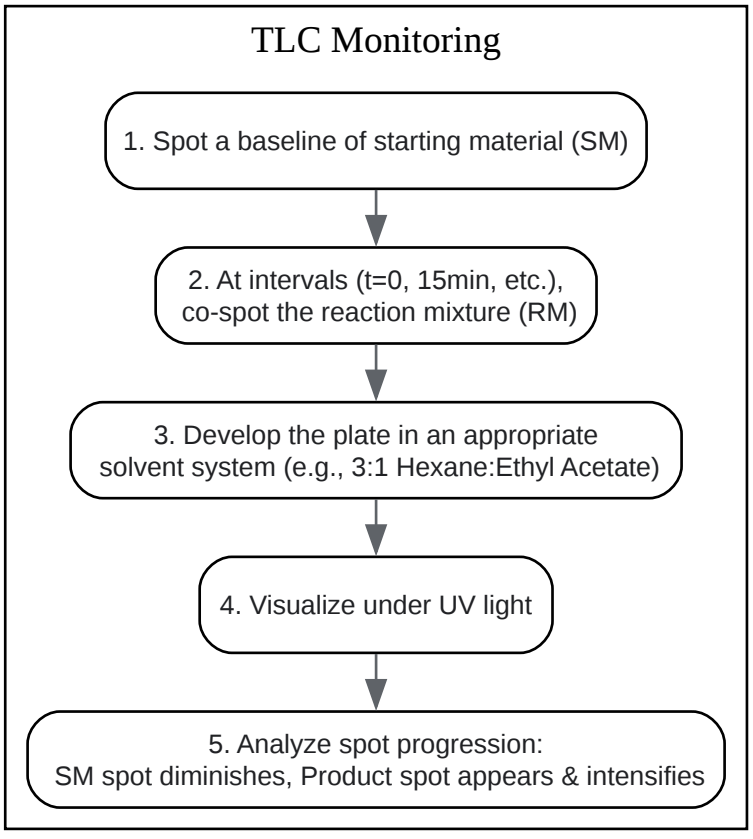
Core Concepts: The Chemistry of Phenylacetanilide Formation

The synthesis of phenylacetanilide is a classic example of nucleophilic acyl substitution. In this reaction, the nucleophilic nitrogen atom of the aniline's amino group attacks the electrophilic carbonyl carbon of an acetylating agent. The reaction's efficiency is governed by the reactivity of the acetylating agent and the nucleophilicity of the aniline.

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The general mechanism involves the attack of the amine on the carbonyl group, forming a tetrahedral intermediate. This intermediate then collapses, expelling a leaving group to form the stable amide product.





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